

# Personal protective equipment for handling Allyl glycidyl ether

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Allyl glycidyl ether

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## Essential Safety and Handling Guide for Allyl Glycidyl Ether

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Allyl Glycidyl Ether** (AGE). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

**Allyl glycidyl ether** is a colorless liquid with a pleasant odor.[1][2][3] It is classified as a Class II Combustible Liquid and is utilized as a reactive diluent and intermediate in the production of resins.[1][2] However, it poses significant health risks, including irritation to the eyes, skin, and respiratory system, dermatitis, pulmonary edema, and narcosis.[1] It may also have hematopoietic and reproductive effects.[1]

## Health Hazard Information

**Allyl glycidyl ether** is a hazardous substance with both acute and chronic health effects.[4] It is crucial to handle it with extreme caution as it may cause mutations and damage the testes. [4]

Acute (Short-Term) Health Effects:

- **Skin and Eye Irritation:** Direct contact can cause skin irritation, rash, or a burning sensation, as well as severe eye irritation and potential damage.[4][5] High vapor concentrations may lead to corneal opacities.[4]
- **Respiratory Irritation:** Inhalation can irritate the nose, throat, and lungs, leading to coughing and shortness of breath.[4][5] Higher exposures can result in a dangerous buildup of fluid in the lungs (pulmonary edema), which is a medical emergency.[2][4]
- **Central Nervous System Effects:** High exposures may cause dizziness, lightheadedness, and fainting.[4]

#### Chronic (Long-Term) Health Effects:

- **Skin Sensitization:** AGE may cause a skin allergy, where subsequent low-level exposures can trigger itching and a skin rash.[4][5]
- **Organ Damage:** Prolonged or repeated exposure may affect the liver and kidneys and can lead to the development of bronchitis.[4]
- **Reproductive Hazards:** AGE is suspected of damaging fertility or the unborn child.[5][6]
- **Mutagenicity and Carcinogenicity:** It is suspected of causing genetic defects and is considered a potential carcinogen.[5][6][7]

## Quantitative Data Summary

Property	Value
CAS Number	106-92-3
Formula	C6H10O2
Physical Description	Colorless liquid with a pleasant odor[1][2][3]
Boiling Point	309°F (154°C)[1]
Flash Point	135°F (57°C)[2]
Vapor Pressure	4.7 mm Hg[2]
Oral LD50 (Rat)	1600 mg/kg[5]
Dermal LD50 (Rabbit)	2550 mg/kg[5]
Inhalation LC50 (Rat)	670 ppm/8H[2]
OSHA PEL (Ceiling)	10 ppm[2]
ACGIH TLV (TWA)	1 ppm[2]
NIOSH IDLH	50 ppm[2]

## Operational Plan: Safe Handling of Allyl Glycidyl Ether

### 1. Pre-Handling Preparations:

- Training: All personnel must be trained on the hazards, proper handling, and emergency procedures for AGE.[4]
- Location: Work with AGE in a well-ventilated area, preferably within a chemical fume hood.[5]  
[8] Ensure safety showers and eyewash stations are readily accessible.[4][5]
- Personal Protective Equipment (PPE) Check: Before handling, inspect all PPE for integrity.

### 2. Required Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Wear indirect-vent, impact, and splash-resistant goggles.[4] A face shield should be worn in conjunction with goggles when there is a high risk of splashing.[4][7] Contact lenses should not be worn.[4][5]
- **Skin and Body Protection:** Wear protective gloves (neoprene or nitrile rubber are recommended) and a lab coat or chemical-resistant suit.[5] All protective clothing should be clean and put on before work begins.[4]
- **Respiratory Protection:** If the potential for exposure exceeds 1 ppm, a MSHA/NIOSH-approved full-facepiece respirator with an organic vapor cartridge is required.[4] For higher concentrations, a powered-air purifying respirator or a self-contained breathing apparatus (SCBA) may be necessary.[1][3]

### 3. Handling Procedures:

- **Container Handling:** Keep containers tightly closed when not in use and store in a cool, well-ventilated area away from heat, sparks, and open flames.[4][7][8] Ground and bond containers and receiving equipment to prevent static discharge.[9]
- **Dispensing:** Use only non-sparking tools when opening and dispensing AGE.[5][9]
- **Hygiene:** Do not eat, drink, or smoke in areas where AGE is handled.[4][7] Wash hands thoroughly after handling and before breaks.[4][7]

### 4. Post-Handling Procedures:

- **Decontamination:** At the end of the work shift, wash any areas of the body that may have come into contact with AGE.[4]
- **PPE Removal:** Remove and dispose of contaminated gloves properly.[7] Contaminated work clothing should not be taken out of the workplace and should be decontaminated before reuse.[5][7]

## Emergency and Disposal Plans

### 1. Spill and Leak Response:

- **Evacuation:** Evacuate all non-essential personnel from the spill area.[4]

- Ignition Sources: Remove all sources of ignition.[4]
- Containment and Cleanup: Absorb the spill with an inert material such as vermiculite, dry sand, or earth and place it in a sealed container for disposal.[4] Use non-sparking tools for cleanup.[10]
- Ventilation and Cleaning: Ventilate the area and wash the spill site after cleanup is complete.[4]

## 2. First Aid Measures:

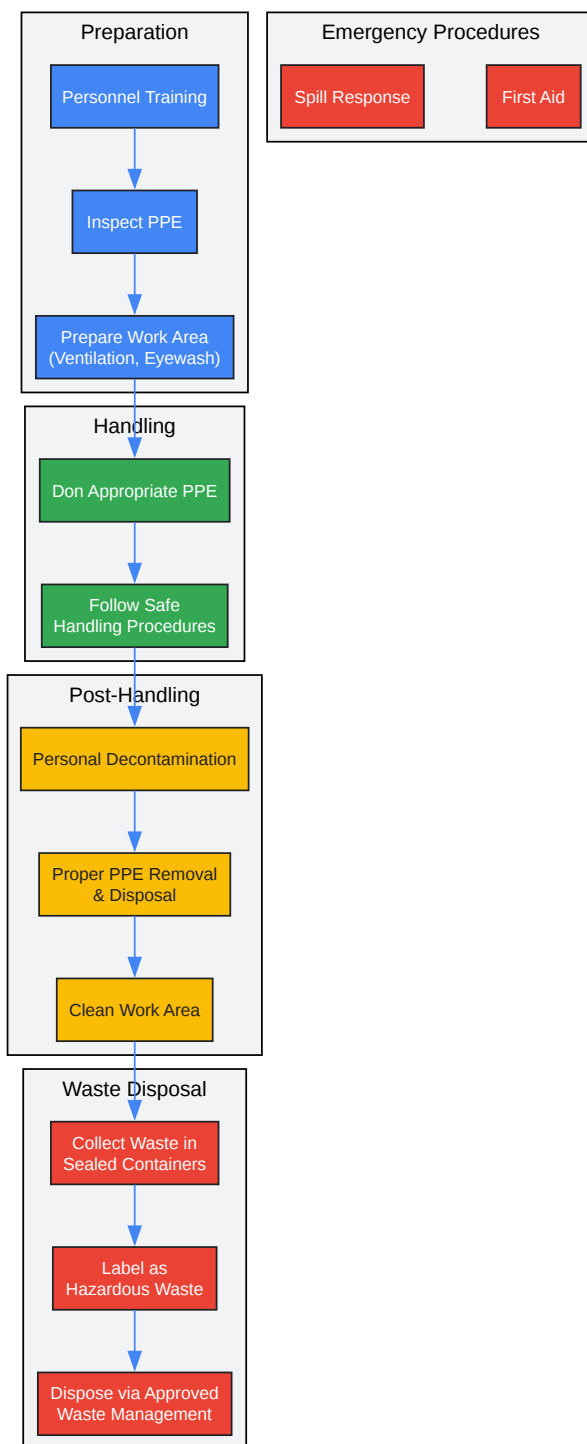
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[6][11] Seek immediate medical attention.[6][11]
- Skin Contact: Immediately wash the affected area with soap and water.[5] Remove contaminated clothing.[7] Get medical advice if irritation persists.[5]
- Inhalation: Move the person to fresh air.[6] If breathing is difficult, provide respiratory support.[1] Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting.[6] If the person is conscious, rinse their mouth with water.[9] Seek immediate medical attention.[1][6]

## 3. Disposal Plan:

- Waste Characterization: **Allyl glycidyl ether** and materials contaminated with it may be considered hazardous waste.[4]
- Disposal Method: Dispose of waste in accordance with all federal, state, and local environmental regulations.[7] This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[7] Do not allow the product to enter drains.[7]

# Safe Handling Workflow

## Safe Handling Workflow for Allyl Glycidyl Ether

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- To cite this document: BenchChem. [Personal protective equipment for handling Allyl glycidyl ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154827#personal-protective-equipment-for-handling-allyl-glycidyl-ether]

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